

Floctafenine pharmacokinetics and metabolism pathway

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Compound Focus: Floctafenine

CAS No.: 23779-99-9

Cat. No.: S528077

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Floctafenine: Quantitative Data Summary

The table below summarizes the available quantitative data for **Floctafenine** (FLF) and its main metabolite, Floctafenic Acid (FLA), from a micellar liquid chromatography (MLC) analysis method [1].

Parameter	Floctafenine (FLF)	Floctafenic Acid (FLA)
Linear Range	0.5 - 25.0 µg/mL	0.4 - 10.0 µg/mL
LOD (Limit of Detection)	0.16 µg/mL	0.12 µg/mL
Analytical Recovery (in tablets)	98.87% ± 1.37%	Not Applicable
Analytical Recovery (in human plasma)	Not Detailed	110.50% ± 6.5%

Experimental Protocol: Simultaneous Determination of FLF and FLA

Here is the detailed methodology for the stability-indicating MLC method used for the simultaneous determination of **Floctafenine** and its hydrolytic degradation product/metabolite [1].

- **Chromatographic Conditions:**

- **Column:** CLC Shim-Pack octyl silane (C8) column (150 x 4.6 mm id, 5 µm particle size).
- **Mobile Phase:** Micellar solution consisting of 0.15 M sodium dodecyl sulfate (SDS), 10% n-propanol, and 0.3% triethylamine in 0.02 M orthophosphoric acid, with the pH adjusted to 3.0.
- **Flow Rate:** 1.0 mL/min.
- **Detection:** UV detection at a wavelength of 360 nm.
- **Injection Volume:** 20 µL.

- **Sample Preparation:**

- **Tablets:** The method was applied to commercial dispersible tablets and laboratory-prepared tablets containing FLF with thiocolchicoside.
- **Human Plasma:** The method allowed for the direct determination of FLA in human plasma without prior extraction steps. 50 µL of plasma was spiked with an internal standard, treated with acetonitrile to precipitate proteins, vortexed, and centrifuged. The supernatant was then injected into the system.

- **Validation and Application:**

- The method was validated for linearity, precision, accuracy, and specificity.
- It was used to study the degradation behavior of FLF under various stress conditions as per ICH guidelines, including alkaline, acidic, oxidative, thermal, and photolytic degradation.
- The method proved specific for analyzing FLF in the presence of its co-formulated drug, thiocolchicoside.

Metabolic Pathway Visualization

The study confirms that **Floctafenine** is subject to **hydrolytic degradation**, forming **Floctafenic Acid (FLA)**, which is also its **main metabolite** [1]. The diagram below illustrates this primary metabolic pathway.



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References

1. Simultaneous determination of floctafenine and its ... [pubmed.ncbi.nlm.nih.gov]

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